

# A Comparative Guide to Analytical Standards for 2-Chlorocyclohex-1-enecarbaldehyde

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## Compound of Interest

**Compound Name:** 2-Chlorocyclohex-1-enecarbaldehyde

**Cat. No.:** B154298

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For researchers, scientists, and drug development professionals requiring accurate and reproducible analysis of **2-Chlorocyclohex-1-enecarbaldehyde**, the selection of a suitable analytical standard is a critical first step. This guide provides a comparative overview of commercially available standards and outlines adaptable analytical methodologies to aid in method development and validation.

## Comparison of Commercially Available Standards

While a comprehensive, direct comparison of performance data for analytical standards of **2-Chlorocyclohex-1-enecarbaldehyde** is not publicly available, researchers can select a suitable standard based on the purity and supplier information summarized below. It is recommended to obtain a Certificate of Analysis (CoA) from the chosen supplier for detailed information on purity, impurity profiles, and storage conditions.

Supplier	Product Name	CAS Number	Purity	Molecular Formula	Molecular Weight
AChemBlock	2-Chlorocyclohex-1-enecarbaldehyde	1680-73-5	95.00%	C <sub>7</sub> H <sub>9</sub> ClO	144.6
CP Lab Safety	2-Chlorocyclohex-1-enecarbaldehyde	1680-73-5	97%	C <sub>7</sub> H <sub>9</sub> ClO	144.5988
Sigma-Aldrich (AstaTech, Inc.)	2-CHLOROCYCLOHEX-1-ENE CARBALDEHYDE	1680-73-5	97%	C <sub>7</sub> H <sub>9</sub> ClO	144.6

Note: The information presented is based on publicly available data from supplier websites. Purity and other specifications may vary by lot.

## Recommended Analytical Protocols (Adaptable for 2-Chlorocyclohex-1-enecarbaldehyde)

Validated analytical methods specifically for **2-Chlorocyclohex-1-enecarbaldehyde** are not readily found in the public domain. However, established methods for similar compounds, such as chlorinated hydrocarbons and other  $\alpha,\beta$ -unsaturated aldehydes, can be adapted. The following protocols are provided as a starting point for method development.

### Gas Chromatography-Mass Spectrometry (GC-MS) - Template Method

Gas chromatography is a powerful technique for the analysis of volatile and semi-volatile compounds like **2-Chlorocyclohex-1-enecarbaldehyde**. The following general procedure,

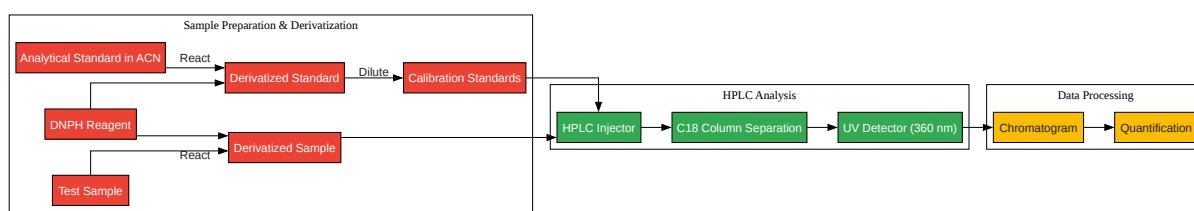
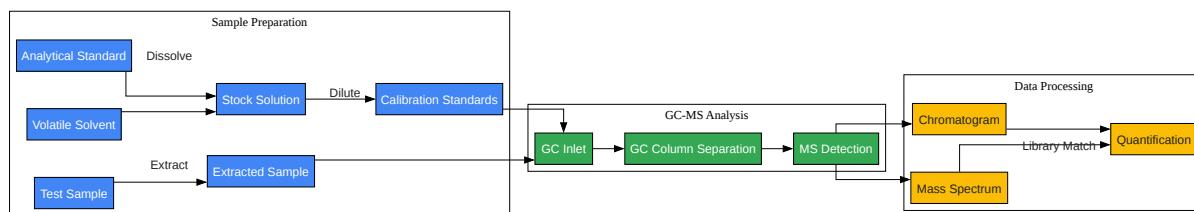
based on methods for chlorinated hydrocarbons and other aldehydes, can be optimized.

#### Experimental Protocol:

- Sample Preparation:
  - Accurately weigh the **2-Chlorocyclohex-1-enecarbaldehyde** analytical standard and dissolve it in a high-purity volatile solvent (e.g., hexane, dichloromethane, or ethyl acetate) to prepare a stock solution of known concentration.
  - Prepare a series of calibration standards by serial dilution of the stock solution.
  - For sample analysis, use an appropriate extraction method (e.g., liquid-liquid extraction or solid-phase extraction) to isolate the analyte from the sample matrix, concentrating the extract if necessary.
- GC-MS Conditions (Starting Point):
  - Column: A mid-polarity capillary column, such as a DB-5ms (30 m x 0.25 mm x 0.25 µm), is a suitable starting point.[1]
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
  - Inlet Temperature: 250°C.
  - Injection Volume: 1 µL (split or splitless, depending on concentration).
  - Oven Temperature Program:
    - Initial temperature: 50°C, hold for 2 minutes.
    - Ramp: 10°C/min to 280°C.
    - Hold at 280°C for 5 minutes.
  - Mass Spectrometer:
    - Ionization Mode: Electron Ionization (EI) at 70 eV.[1]

- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Scan Range: m/z 40-400.[2]

## Workflow for GC-MS Analysis



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## References

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- To cite this document: BenchChem. [A Comparative Guide to Analytical Standards for 2-Chlorocyclohex-1-enecarbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b154298#analytical-standards-for-2-chlorocyclohex-1-enecarbaldehyde>

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